

Essential Safety and Operational Guide for Handling 9H-Carbazole-3,6-diamine

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Compound of Interest

Compound Name: 9H-Carbazole-3,6-diamine

Cat. No.: B1329239

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **9H-Carbazole-3,6-diamine**.

Chemical Identifier:

- Name: **9H-Carbazole-3,6-diamine**
- CAS Number: 86-71-5
- Molecular Formula: C₁₂H₁₁N₃[\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

9H-Carbazole-3,6-diamine is classified as a hazardous substance. The following table summarizes its GHS classifications.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral	4	Warning	H302: Harmful if swallowed[1][3]	
Serious eye damage/eye irritation	2	Warning	H319: Causes serious eye irritation[1][3]	

Primary hazards are irritation to the eyes and harm if ingested.[1]

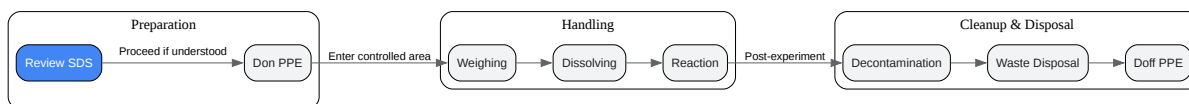
Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure risk. The following table outlines the recommended PPE for handling **9H-Carbazole-3,6-diamine**.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety goggles with side-shields	Must conform to EN 166 (EU) or NIOSH (US) standards.[3][4]
Skin	Protective gloves and clothing	Wear impervious, fire/flame-resistant clothing and appropriate protective gloves. [3][4][5]
Respiratory	Full-face respirator	To be used if exposure limits are exceeded or if irritation is experienced.[3][4]

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **9H-Carbazole-3,6-diamine** from receipt to disposal.



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Figure 1. Safe handling workflow for **9H-Carbazole-3,6-diamine**.

Procedural Guidance

Handling and Storage:

- Use only in a well-ventilated area, preferably within a chemical fume hood.[6]
- Avoid the formation of dust and aerosols.[6]
- Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in the handling area.[3]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[5]

First-Aid Measures:

- If Swallowed: Rinse mouth and get medical help.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3]
- If on Skin: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water.[3]
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen.[3]

Spill and Disposal Plan:

- Spills: For dry spills, use dry clean-up procedures to avoid generating dust.[7] Collect the residue and place it in a sealed container for disposal.[7] Prevent the substance from entering drains or waterways.[6]
- Disposal: Dispose of the chemical and its container at an appropriate treatment and disposal facility in accordance with local, state, and federal regulations.[3] Ensure disposal is carried out by licensed waste carriers.[6]

By adhering to these safety protocols, laboratory professionals can minimize the risks associated with handling **9H-Carbazole-3,6-diamine** and ensure a safe research environment.

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